In-Depth Technical Guide: 5,6-Dimethylpyrimidin-4-amine

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Compound of Interest

Compound Name:	*5,6-Dimethylpyrimidin-4-amine*
CAS No.:	*54568-12-6*
Cat. No.:	*B1330960*

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This document provides a concise technical overview of the chemical compound **5,6-dimethylpyrimidin-4-amine**, focusing on its nomenclature as established by the International Union of Pure and Applied Chemistry (IUPAC) and its associated synonyms.

Chemical Nomenclature

The systematic name for the compound, following IUPAC guidelines, is **5,6-dimethylpyrimidin-4-amine**. This name is derived from the core heterocyclic structure, pyrimidine, with substituents indicated by their locants (positions on the ring) and names.

Based on established chemical naming conventions, a common synonym for this compound is 4-Amino-5,6-dimethylpyrimidine. This alternative name still unambiguously describes the molecular structure.

While extensive database entries for this specific chemical are not prevalent, suggesting it is not a widely commercialized or extensively studied compound, its nomenclature is clearly defined by the systematic rules of organic chemistry. The naming of analogous compounds,

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such as 2,6-dimethylpyrimidin-4-amine, confirms the systematic approach to identifying the positions of the methyl and amine functional groups on the pyrimidine ring.

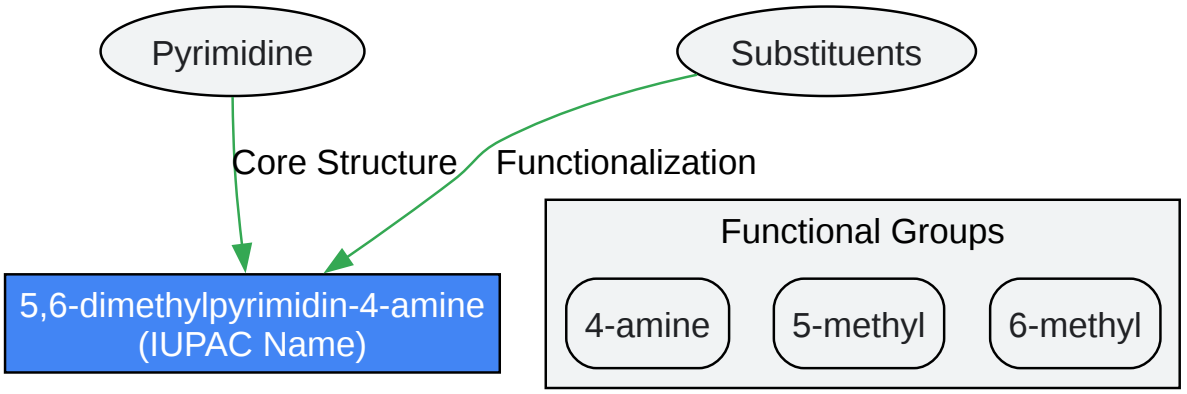
Data Summary

For clarity and ease of comparison, the nomenclature for **5,6-dimethylpyrimidin-4-amine** is summarized in the table below.

Nomenclature Type	Name
IUPAC Name	5,6-dimethylpyrimidin-4-amine
Synonym	4-Amino-5,6-dimethylpyrimidine

Logical Relationship of Nomenclature

The relationship between the core pyrimidine structure and the IUPAC name of the substituted compound can be visualized as a logical hierarchy.



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Figure 1. *Logical diagram illustrating the derivation of the IUPAC name from the core pyrimidine structure and its substituents.*

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